

# Research applications of 5-lipoxygenase inhibitors

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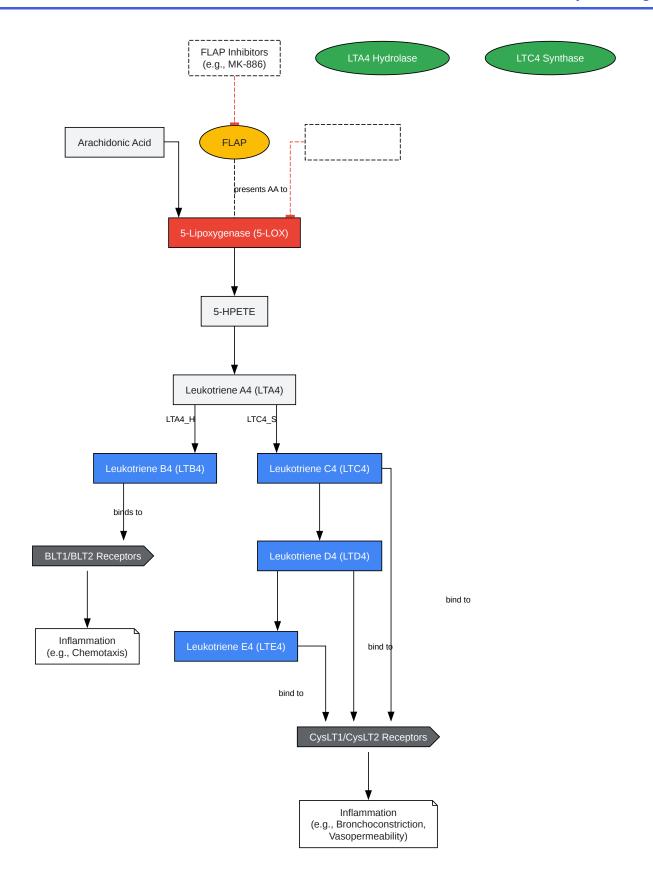
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## The 5-Lipoxygenase Signaling Pathway

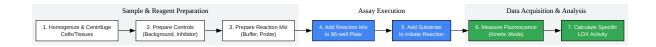
The 5-LOX pathway is initiated by cellular stimuli that lead to the release of arachidonic acid from the nuclear membrane phospholipids by cytosolic phospholipase A2. The 5-LOX-activating protein (FLAP) facilitates the transfer of arachidonic acid to 5-LOX.[9][10] The enzyme then converts arachidonic acid into the unstable intermediate, 5-hydroperoxyeicosatetraenoic acid (5-HPETE), which is subsequently transformed into leukotriene A4 (LTA4). LTA4 serves as a crucial branching point, being either hydrolyzed by LTA4 hydrolase to form leukotriene B4 (LTB4) or conjugated with glutathione by LTC4 synthase to produce the cysteinyl leukotrienes (LTC4, LTD4, and LTE4).[11][12] These leukotrienes exert their biological effects by binding to specific G-protein-coupled receptors on target cells.[10][11]



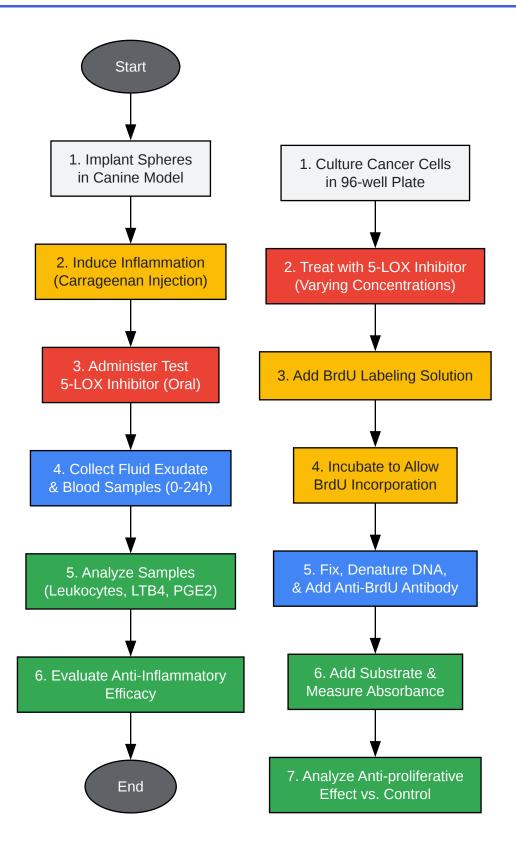


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